

# N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide: A Technical Overview

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## Compound of Interest

Compound Name: *N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide*

Cat. No.: *B111670*

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## Introduction

**N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide**, also known by its synonym N-(6-aminopyridin-2-yl)pivalamide, is a chemical compound with potential applications in pharmaceutical research and development. This technical guide provides a summary of its known chemical properties. However, it is important to note that publicly available information regarding its synthesis, detailed experimental data, and biological activity is limited at the time of this report.

## Core Chemical Properties

The fundamental chemical properties of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** are summarized in the table below. This information is primarily derived from chemical supplier databases.

Property	Value	Source
CAS Number	132784-74-8	[1]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N <sub>3</sub> O	[2]
Molecular Weight	193.25 g/mol	[2]
IUPAC Name	N-(6-aminopyridin-2-yl)-2,2-dimethylpropanamide	N/A
Synonyms	N-(6-aminopyridin-2-yl)pivalamide	N/A
Physical State	Solid (at room temperature)	[1]

## Synthesis and Experimental Data

A thorough review of scientific literature and patent databases did not yield specific, detailed experimental protocols for the synthesis, purification, and analysis of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide**. While general methods for the acylation of aminopyridines are well-established in organic chemistry, a validated and published procedure for this specific molecule could not be located.

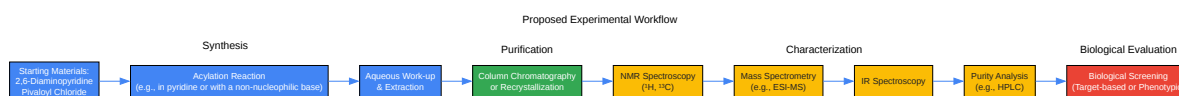
Similarly, quantitative experimental data such as melting point, boiling point, solubility in various solvents, and pKa values are not readily available in the public domain. Spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectrometry, which are crucial for the structural elucidation and purity assessment of the compound, have not been published in peer-reviewed journals.

## Biological Activity and Signaling Pathways

As of the date of this report, there is no publicly available information regarding the biological activity of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide**. No studies detailing its pharmacological effects, potential therapeutic targets, or associated signaling pathways have been found in the scientific literature. Therefore, its profile as a potential agent for drug development remains uncharacterized.

# Experimental Workflow: A Proposed General Approach

In the absence of a specific published protocol, a logical experimental workflow for the synthesis and characterization of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** can be proposed based on standard organic chemistry principles. This serves as a hypothetical guide for researchers interested in investigating this compound.



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Caption: A logical workflow for the synthesis and evaluation of the target compound.

## Conclusion

**N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** is a chemical entity with defined basic properties but lacks a detailed public profile regarding its synthesis, experimental characteristics, and biological function. This guide highlights the current knowledge gap and provides a foundational framework for researchers who may wish to undertake a comprehensive investigation of this compound. Further experimental work is required to elucidate its chemical and biological properties fully.

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## References

- 1. N-(6-Amino-2-pyridinyl)-2,2-dimethylpropanamide - CAS:132784-74-8 - Sunway Pharm Ltd [3wpharm.com]
- 2. calpaclab.com [calpaclab.com]
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